

An In-depth Technical Guide to Tris(4-fluorophenyl)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(4-fluorophenyl)phosphine*

Cat. No.: *B091858*

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This guide provides a comprehensive overview of the chemical properties of **Tris(4-fluorophenyl)phosphine**, a versatile organophosphorus compound utilized in various chemical syntheses.

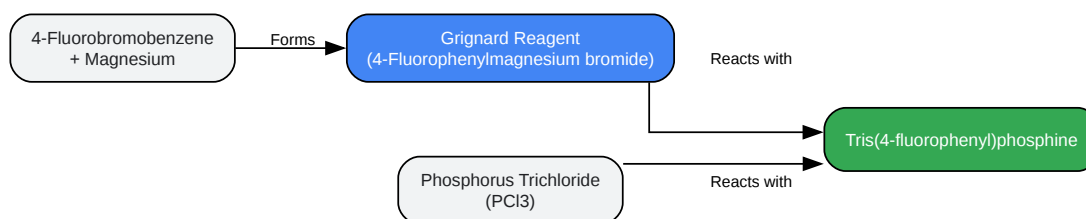
Core Properties

Tris(4-fluorophenyl)phosphine, with the CAS number 18437-78-0, is a white to off-white crystalline solid.^[1] Its key identifiers and physicochemical properties are summarized below.

Property	Value	Source
Molecular Formula	C18H12F3P	[1][2][3]
Linear Formula	(FC6H4)3P	[1]
Molecular Weight	316.26 g/mol	[1]
Alternate Molecular Weight	316.3 g/mol	[2]
Melting Point	79-83 °C	[1]
IUPAC Name	tris(4-fluorophenyl)phosphane	[1][2]
InChI Key	GEPJPYNDFSOARB-UHFFFAOYSA-N	[1]
SMILES	<chem>Fc1ccc(cc1)P(c2ccc(F)cc2)c3cc(F)cc3</chem>	

Logical Relationship: Synthesis of Tris(4-fluorophenyl)phosphine

The synthesis of **Tris(4-fluorophenyl)phosphine** typically involves the reaction of a Grignard reagent, prepared from 4-fluorobromobenzene and magnesium, with phosphorus trichloride. This process is a standard method for creating triarylphosphines.



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Caption: Synthetic pathway for **Tris(4-fluorophenyl)phosphine**.

Experimental Protocol: A Representative Suzuki-Miyaura Coupling Reaction

Tris(4-fluorophenyl)phosphine can serve as a ligand in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. The following is a generalized protocol.

Objective: To synthesize a biaryl compound from an aryl halide and an arylboronic acid using a palladium catalyst with **Tris(4-fluorophenyl)phosphine** as a ligand.

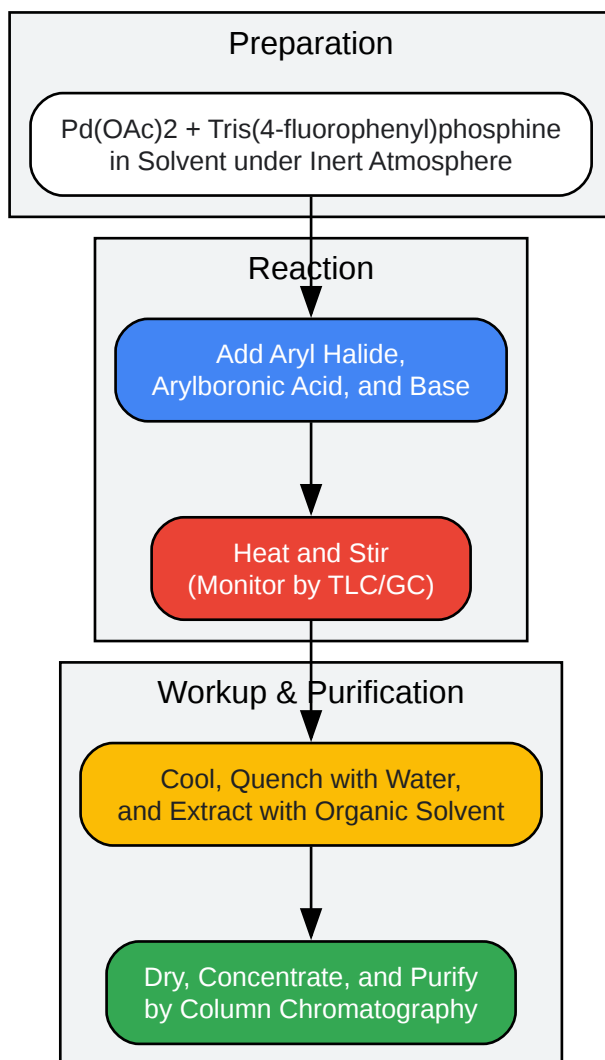
Materials:

- Aryl halide (e.g., 4-bromoanisole)
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium(II) acetate (catalyst)
- **Tris(4-fluorophenyl)phosphine** (ligand)
- Base (e.g., potassium carbonate)
- Solvent (e.g., toluene/water mixture)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- **Reaction Setup:** In a Schlenk flask, under an inert atmosphere, combine palladium(II) acetate and **Tris(4-fluorophenyl)phosphine** in the chosen solvent. Stir the mixture for 10-15 minutes to allow for ligand-metal coordination.
- **Addition of Reagents:** To the flask, add the aryl halide, arylboronic acid, and the base.
- **Reaction Conditions:** Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and stir vigorously for the required time (typically 2-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).

- **Workup:** After the reaction is complete, cool the mixture to room temperature. Add water and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.



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References

- 1. Tris(4-fluorophenyl)phosphine | P(4-FC6h4)3 | C18H12F3P - Ereztech [ereztech.com]
- 2. Tris(4-fluorophenyl)phosphine | C18H12F3P | CID 140387 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [An In-depth Technical Guide to Tris(4-fluorophenyl)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091858#tris-4-fluorophenyl-phosphine-molecular-weight-and-formula]

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